

2-Iodo-5-methylthiophene molecular weight and formula

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Compound of Interest

Compound Name: **2-Iodo-5-methylthiophene**

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Core Chemical Data of 2-Iodo-5-methylthiophene

This document provides the fundamental chemical properties of **2-Iodo-5-methylthiophene**, a compound of interest in various research and development applications. The following data has been compiled from reputable chemical information sources.

Chemical Identity and Properties

2-Iodo-5-methylthiophene is a substituted thiophene ring compound. Its key identifiers and molecular properties are summarized below for ease of reference.

Property	Value
Molecular Formula	C5H5IS ^{[1][2][3]}
Molecular Weight	224.06 g/mol ^{[1][2][3]}
CAS Number	16494-36-3 ^{[1][3]}
Appearance	Yellow to dark red-orange Liquid ^[3]
Density	1.852 g/mL at 25 °C ^[3]
Boiling Point	81-83 °C at 10 mmHg ^[3]
Refractive Index	n20/D 1.626 ^[3]
InChI Key	NAZNQEXKAPLVKC-UHFFFAOYSA-N ^{[1][3]}

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References

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